

An In-depth Technical Guide to C.I. Reactive Red 2

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Compound of Interest

Compound Name: C.I. Reactive red 2

Cat. No.: B105821

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **C.I. Reactive Red 2**, a widely used monoazo reactive dye. The information is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development.

Chemical Identity and Synonyms

C.I. Reactive Red 2 is a synthetic dye belonging to the reactive class, meaning it forms a covalent bond with the substrate it is applied to, leading to excellent fastness properties.[1][2]

Property	Value
IUPAC Name	disodium;5-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]-4-hydroxy-3-phenyldiazenylnaphthalene-2,7-disulfonate[1][3]
C.I. Name	C.I. Reactive Red 2, C.I. 18200[4]
CAS Numbers	17804-49-8, 12226-03-8[4]
Molecular Formula	C ₁₉ H ₁₀ Cl ₂ N ₆ Na ₂ O ₇ S ₂ [1]
Molecular Weight	615.33 g/mol [5]

A variety of synonyms and trade names are used for **C.I. Reactive Red 2** in commercial and academic contexts. A non-exhaustive list is provided below.

Synonyms and Trade Names

Procion Red MX-5B[5][6]

Reactive brilliant Red X-3B[4]

Brilliant Red X-3B[4]

Procion Brilliant Red 5BS[3]

Chemictive Brilliant Red 5B[3]

Procion Brilliant Red M 5B[3]

Reactive Brilliant Red 5SKH[3]

Mikacion Brilliant Red 5BS[3]

Red X-3B[6]

Brill. Red X-3B[6]

Reactive Brilliant Red 5bs[6]

Reactive brilliant red K-3B[6]

Pidictive Red C4B[4]

Reactive Red M5B[4]

Reactive Red MX-5B[4]

Physicochemical and Technical Data

The utility of a reactive dye is determined by its physical and chemical properties, particularly its solubility and fastness to various environmental factors.

Solubility

The solubility of **C.I. Reactive Red 2** in water is temperature-dependent.

Temperature (°C)	Solubility (g/L)
20	60[4]
50	160[4]

Absorption Spectrum

C.I. Reactive Red 2 exhibits tautomerism, existing in both azo and hydrazone forms, which influences its absorption spectrum. The azo form typically absorbs in the range of 400-440 nm, while the hydrazone form absorbs between 475-510 nm.[5] The maximum absorbance (λ_{max}) has been reported to be 538 nm.[5]

Fastness Properties

The fastness properties of **C.I. Reactive Red 2** on cellulosic fibers are generally good, a characteristic of reactive dyes due to the formation of covalent bonds with the fiber.[2] The following table summarizes the ISO fastness ratings.

Fastness Test	Rating
Light Fastness	4[4]
Oxygen Bleaching	2 (Light blue)[4]
Perspiration	4-5[4]
Soaping (Fading)	3-4[4]
Soaping (Staining)	4[4]

Note: The ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

This section details the methodologies for the synthesis of **C.I. Reactive Red 2** and its application in dyeing cellulosic fibers.

Synthesis of C.I. Reactive Red 2

The synthesis of **C.I. Reactive Red 2** is a multi-step process that involves diazotization, azo coupling, and a condensation reaction.[\[4\]](#)

Step 1: Diazotization of Aniline

- Dissolve aniline in an aqueous solution of hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Add a solution of sodium nitrite dropwise while maintaining the temperature below 5 °C to form the diazonium salt of aniline.

Step 2: Azo Coupling

- Prepare a solution of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (H-acid) in an alkaline solution (e.g., sodium carbonate).
- Slowly add the previously prepared diazonium salt solution to the H-acid solution while maintaining alkaline conditions to facilitate the coupling reaction, forming a monoazo dye intermediate.

Step 3: Condensation with Cyanuric Chloride

- Dissolve the monoazo dye intermediate in a suitable solvent.
- Add a solution of 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) to the dye solution.
- Control the reaction conditions (temperature and pH) to promote the condensation reaction, where one of the chlorine atoms on the triazine ring is substituted by the amino group of the H-acid moiety of the dye.[\[4\]](#)
- The final product, **C.I. Reactive Red 2**, is then isolated, typically by salting out, followed by filtration and drying.

Dyeing Protocol for Cotton with C.I. Reactive Red 2 (Exhaust Dyeing)

This protocol is a general procedure for dyeing cotton fabric with a dichlorotriazine-type reactive dye like **C.I. Reactive Red 2**.

Materials and Reagents:

- Cotton fabric
- **C.I. Reactive Red 2**
- Sodium chloride (Glauber's salt)
- Sodium carbonate (soda ash)
- Wetting agent
- Sequestering agent
- Leveling agent
- Acetic acid

Procedure:

- Preparation of the Dyebath:
 - Prepare a dyebath with a specific liquor-to-goods ratio (e.g., 20:1).
 - Add a wetting agent, sequestering agent, and leveling agent to the water.[\[6\]](#)
 - Adjust the pH of the dyebath to slightly acidic or neutral (pH 6.5-7) with acetic acid.[\[2\]](#)
- Dyeing:
 - Introduce the cotton fabric into the dyebath at room temperature.
 - Add the pre-dissolved **C.I. Reactive Red 2** to the dyebath.

- Gradually raise the temperature to the dyeing temperature (for dichlorotriazine dyes, this is typically around 30-40 °C).
- Add sodium chloride or Glauber's salt portion-wise to promote the exhaustion of the dye onto the fabric.^[6] Continue dyeing for a set period (e.g., 30-60 minutes).

• Fixation:

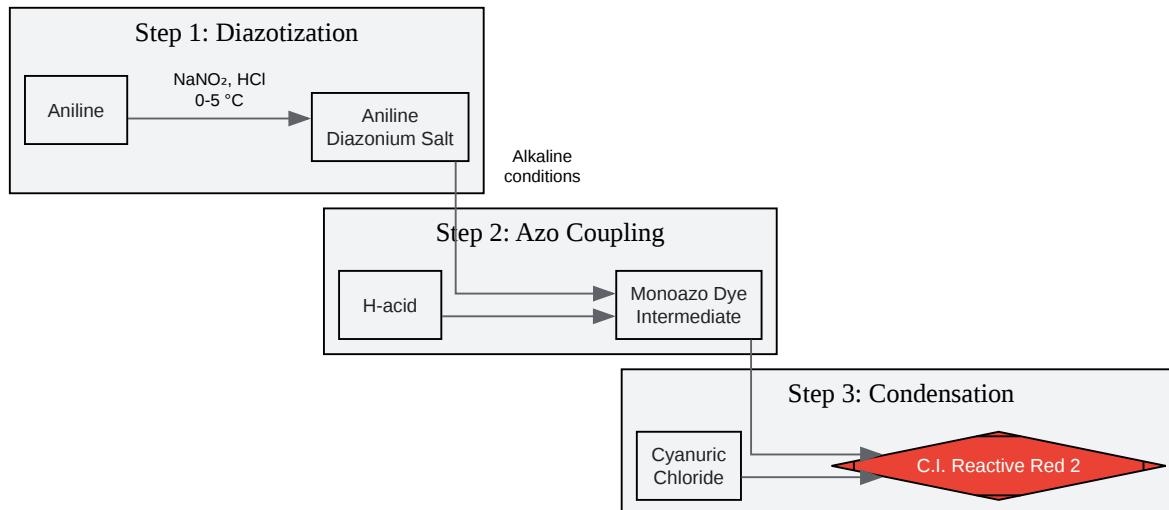
- Add a pre-dissolved solution of sodium carbonate (soda ash) to the dyebath to raise the pH to alkaline conditions (pH 10.5-11.5).^[2] This initiates the covalent reaction between the dye and the hydroxyl groups of the cellulose.
- Continue the dyeing process at the set temperature for another 30-60 minutes to ensure complete fixation.

• Washing Off:

- Drain the dyebath.
- Rinse the dyed fabric thoroughly with cold water to remove unfixed dye and residual alkali.
- Perform a soaping treatment by washing the fabric at a high temperature (e.g., 90-100 °C) with a detergent to remove any hydrolyzed dye and improve wash fastness.
- Rinse again with hot and cold water.
- Dry the dyed fabric.

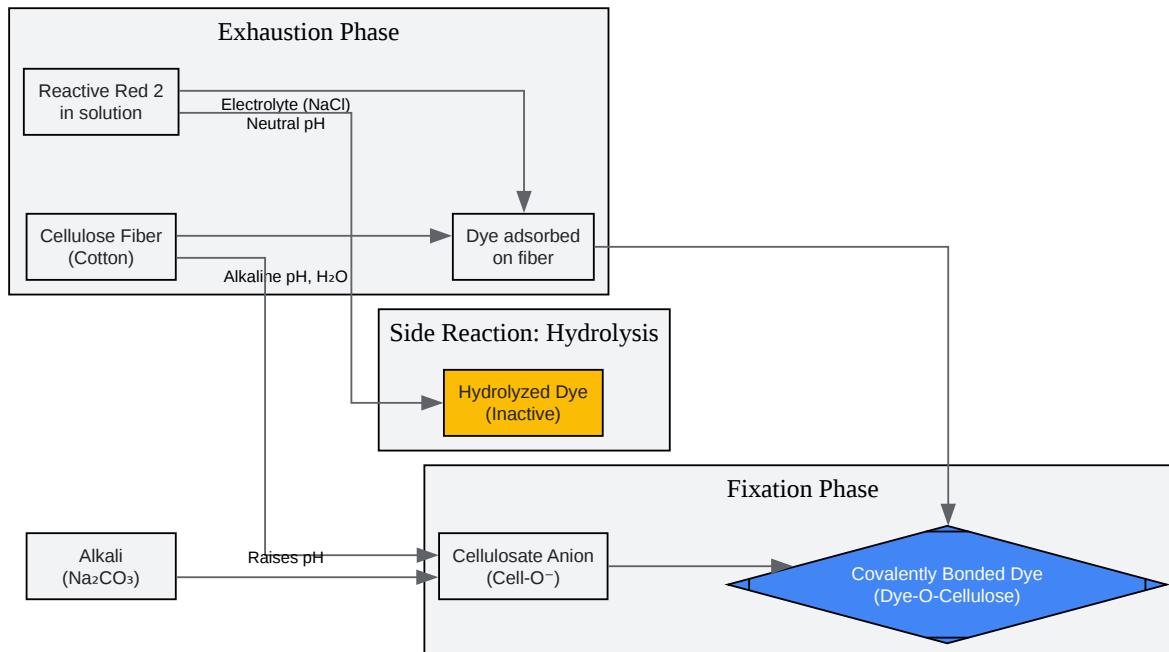
Signaling Pathways and Logical Relationships

The following diagrams illustrate the key chemical transformations involved in the synthesis and application of **C.I. Reactive Red 2**.



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Caption: Synthesis pathway of **C.I. Reactive Red 2**.



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Caption: Reaction mechanism of **C.I. Reactive Red 2** with cellulose.

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